

# An In-depth Technical Guide to Diisopentyl Ether (CAS: 544-01-4)

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## Compound of Interest

Compound Name: Diisopentyl ether

Cat. No.: B166219

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## Introduction

**Diisopentyl ether**, also known as isoamyl ether or di-3-methylbutyl ether, is an organic compound with the chemical formula  $C_{10}H_{22}O$ .<sup>[1]</sup> Structurally, it consists of two isopentyl (3-methylbutyl) groups linked by an oxygen atom.<sup>[1]</sup> It is a colorless liquid with a characteristic pleasant, fruity odor.<sup>[2]</sup> This document provides a comprehensive technical overview of **diisopentyl ether**, including its physicochemical properties, synthesis and purification protocols, key chemical reactions, applications in research and pharmaceutical development, and essential safety and toxicological information.

## Physicochemical Properties

The physical and chemical properties of **diisopentyl ether** are critical for its application as a solvent and in various chemical processes. These properties indicate that it is a relatively hydrophobic and flammable liquid.<sup>[1]</sup>

Table 1: Physicochemical Data for **Diisopentyl Ether** (CAS: 544-01-4)

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O	[3][4]
Molecular Weight	158.28 g/mol	[1][2]
Appearance	Clear, colorless liquid	[2][4]
Odor	Pleasant, fruity	[2]
Boiling Point	172-173 °C (at 1013 hPa)	[3][5]
Melting Point	< -75 °C	[5][6]
Density	0.778 g/mL at 20-25 °C	[3][4][5]
Vapor Pressure	2.5 hPa at 20 °C	[3][4][5]
Flash Point	46 °C	[3][4]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.407 - 1.4085	[2][3]
Solubility in Water	Insoluble	[3][4]
Solubility in Organic Solvents	Miscible with alcohol, ether, chloroform	[2][3]
LogP (Octanol-Water Partition Coeff.)	4.25 - 5.078	[2][4]

## Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation of **diisopentyl ether**.

- <sup>1</sup>H NMR Spectroscopy:** Protons on the carbons adjacent to the ether oxygen (α-protons) are expected to show a downfield chemical shift, typically in the range of 3.4-4.5 ppm.[7][8] The other protons of the isopentyl groups would appear further upfield.
- <sup>13</sup>C NMR Spectroscopy:** The carbon atoms bonded to the ether oxygen are deshielded and typically resonate in the 50-80 ppm range.[7][8]
- Infrared (IR) Spectroscopy:** The most characteristic feature for an ether is a strong C-O single bond stretching absorption, which occurs in the 1050-1150 cm<sup>-1</sup> region of the

spectrum.[7]

- Mass Spectrometry (MS): Mass spectrometry data for **diisopentyl ether** can be found in databases such as the NIST Chemistry WebBook.[5]

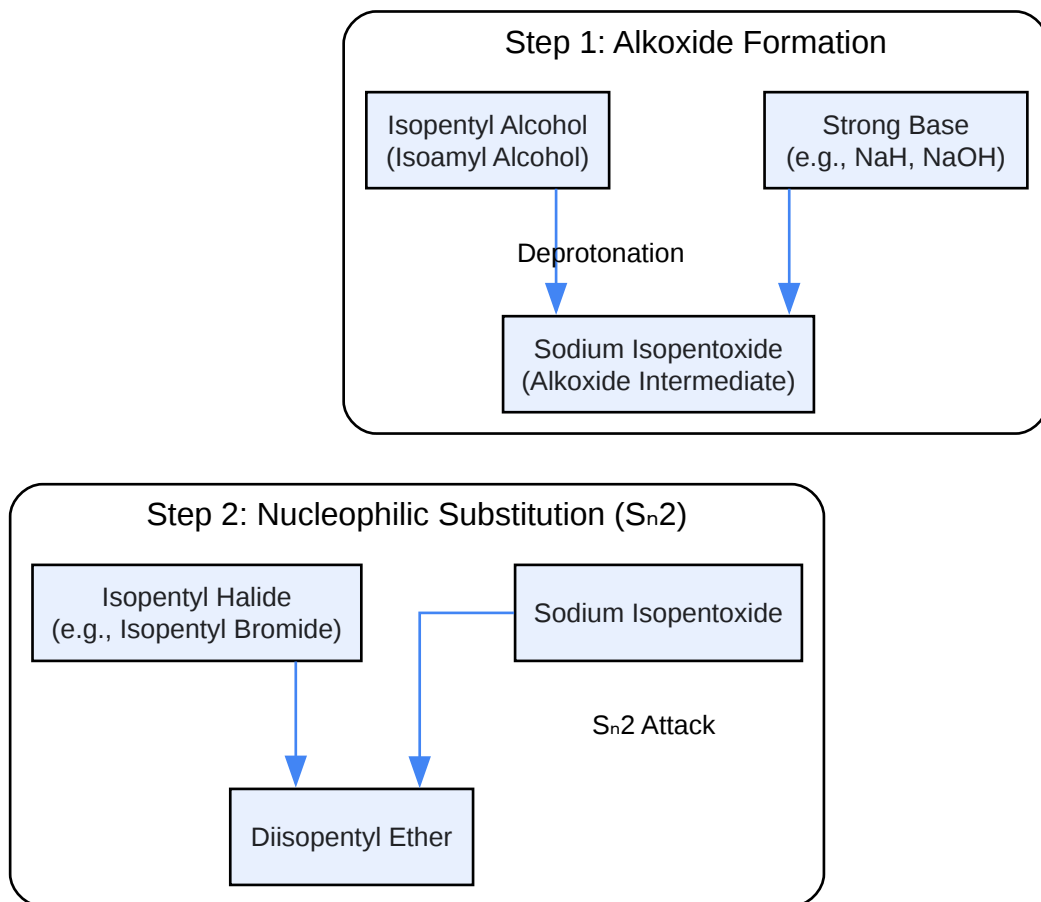
## Synthesis and Experimental Protocols

**Diisopentyl ether** is commonly synthesized via the Williamson ether synthesis, a classic  $S_N2$  reaction. This method remains one of the most straightforward and widely used techniques for preparing both symmetrical and asymmetrical ethers.[9]

### Williamson Ether Synthesis

The synthesis involves two main steps: the formation of an alkoxide from an alcohol, followed by the nucleophilic attack of the alkoxide on an alkyl halide.[1]

#### Williamson Ether Synthesis Workflow



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### Williamson Ether Synthesis Workflow.

## Experimental Protocol: Synthesis

This protocol is an adapted procedure for the laboratory-scale synthesis of **diisopentyl ether**.

- **Alkoxide Formation:** In a dry, round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add isopentyl alcohol. Slowly add an equimolar amount of a strong base, such as sodium hydride (NaH), under an inert atmosphere (e.g., nitrogen or argon). The reaction is exothermic and will produce hydrogen gas. Stir the mixture at room temperature until the evolution of gas ceases, indicating the complete formation of the sodium isopentoxide.
- **Nucleophilic Substitution:** To the freshly prepared alkoxide, slowly add an equimolar amount of an isopentyl halide (e.g., isopentyl bromide) via a dropping funnel.
- **Reaction:** Heat the reaction mixture to reflux for several hours to ensure the completion of the  $S_N2$  reaction.<sup>[4]</sup> Monitor the reaction progress using thin-layer chromatography (TLC).<sup>[1]</sup>
- **Work-up:** After cooling to room temperature, quench the reaction by carefully adding water. Transfer the mixture to a separatory funnel. The organic layer containing the **diisopentyl ether** will separate from the aqueous layer.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether) to recover any dissolved product. Combine all organic layers.
- **Washing:** Wash the combined organic layers with a saturated sodium bicarbonate solution and then with brine to remove any unreacted acid or base.

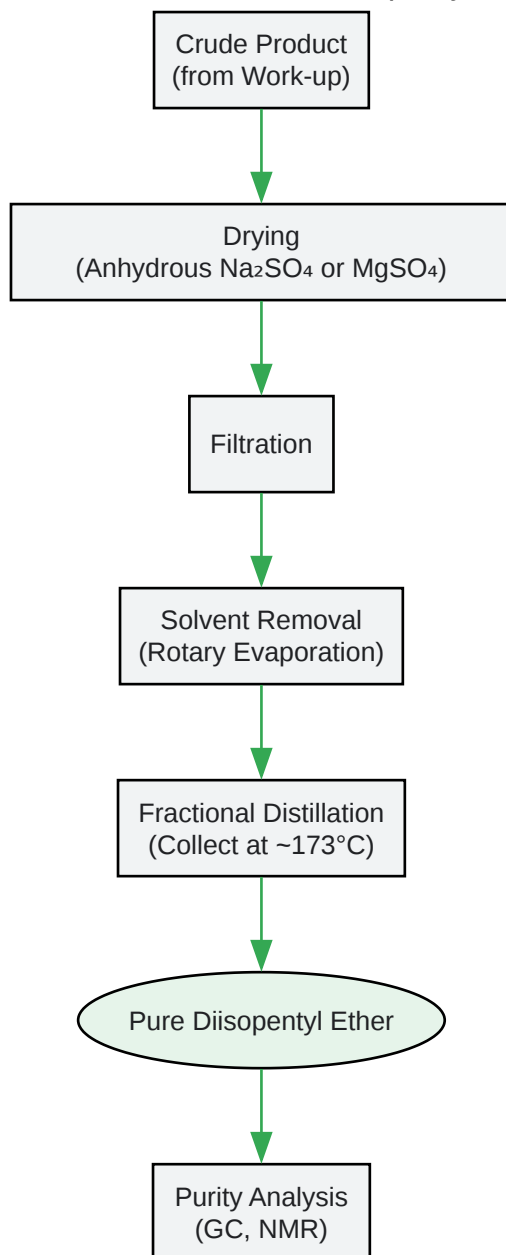
## Experimental Protocol: Purification

Purification is crucial to remove unreacted starting materials and byproducts.

- **Drying:** Dry the washed organic layer over an anhydrous drying agent, such as anhydrous magnesium sulfate ( $MgSO_4$ ) or sodium sulfate ( $Na_2SO_4$ ).

- Filtration: Filter the mixture to remove the drying agent.
- Solvent Removal: Remove the extraction solvent using a rotary evaporator.
- Fractional Distillation: The crude **diisopentyl ether** is purified by fractional distillation.<sup>[1]</sup> Collect the fraction that distills at approximately 172-173 °C. A common purification method involves refluxing with sodium for several hours before distilling under reduced pressure to remove residual alcohols.<sup>[4]</sup>
- Purity Confirmation: Confirm the purity of the final product using gas chromatography (GC) or NMR spectroscopy.<sup>[1]</sup>

## Purification Workflow for Diisopentyl Ether



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Purification Workflow.

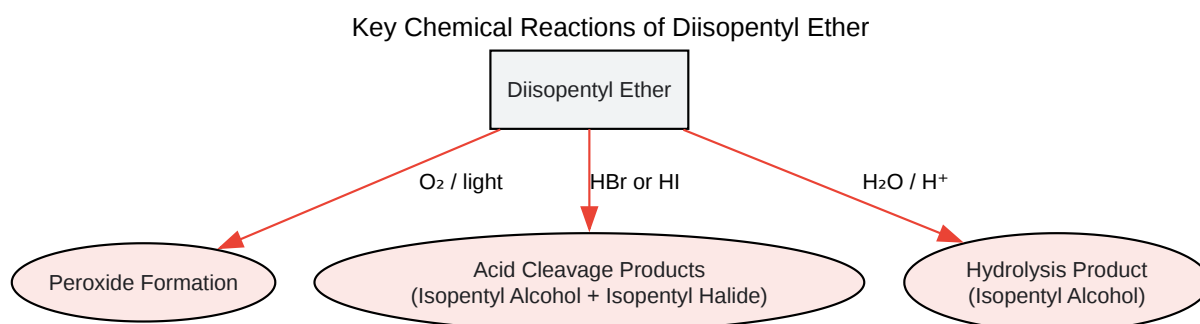
## Chemical Reactions

**Diisopentyl ether** can undergo several types of chemical reactions, typical for ethers.

- **Oxidation:** While relatively resistant to mild oxidizing agents, it can be oxidized under stronger conditions. Ethers can form explosive peroxides when exposed to air and light over

time.[1]

- Substitution: In the presence of strong acids (e.g., HBr, HI), the ether linkage can be cleaved to form an isopentyl alcohol and an isopentyl halide.
- Hydrolysis: Under strong acidic or basic conditions, **diisopentyl ether** can be hydrolyzed back to isopentyl alcohol.[1]



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### Reactions of **Diisopentyl Ether**.

## Applications in Research and Drug Development

**Diisopentyl ether**'s properties make it a valuable compound in various scientific and industrial settings.





- Solvent: Its primary use is as a solvent.[1] It is effective for dissolving fats, oils, waxes, and resins.[2] Its high boiling point and low volatility make it suitable for high-temperature reactions.[1] It is also used as a solvent in Grignard reactions.[4]
- Pharmaceutical Development: In pharmaceutical research, **diisopentyl ether** serves as a solvent in drug formulation processes.[1] Its ability to dissolve a range of active pharmaceutical ingredients (APIs) can enhance solubility and bioavailability.[1] Ethers, in general, are found in various pharmaceutical compounds due to their unique physicochemical properties and can be used as excipients in different formulations.[10] Patents related to pharmaceutical compositions often list various ethers as potential solvents to formulate actives, especially lipophilic ones, into stable and effective dosage forms.[7][11]

- Nanoparticle Synthesis: It has been used in the synthesis of silver nanoparticles in continuous flow microreactors.[\[4\]](#)[\[6\]](#)
- Other Industrial Uses: It is also employed in the manufacturing of lacquers and in the process of regenerating rubber.[\[2\]](#)[\[4\]](#)

## Safety and Toxicology

Proper handling and awareness of the toxicological profile of **diisopentyl ether** are essential for its safe use.

Table 2: GHS Hazard and Safety Information

Hazard Class	Pictogram	Signal Word	Hazard Statement
Flammable Liquid		Danger	H226: Flammable liquid and vapor. <a href="#">[2]</a> <a href="#">[12]</a>
Acute Toxicity (Inhalation)		Danger	H331: Toxic if inhaled. <a href="#">[2]</a> <a href="#">[12]</a>
Skin Sensitization		Danger	H317: May cause an allergic skin reaction. <a href="#">[2]</a> <a href="#">[12]</a>
Hazardous to the Aquatic Environment		Danger	H411: Toxic to aquatic life with long lasting effects. <a href="#">[2]</a> <a href="#">[12]</a>

- Precautionary Measures: Keep away from heat, sparks, open flames, and hot surfaces.[\[13\]](#) Use in a well-ventilated area and wear suitable protective clothing, gloves, and eye/face protection.[\[3\]](#)[\[13\]](#) Take precautionary measures against static discharges.[\[3\]](#)
- Toxicology: The Hazardous Substances Data Bank (HSDB) is a key resource for toxicological data on chemicals like **diisopentyl ether**.[\[1\]](#) Inhalation exposure can be a significant risk. Studies have shown that **diisopentyl ether** can disrupt lung surfactant films, which are crucial for respiratory function, potentially leading to respiratory distress.[\[1\]](#) Like

other ethers, it is presumed to be metabolized in the liver, potentially by cytochrome P-450 enzymes, although specific metabolic pathways for this compound are not well-documented. [14] Due to their lipophilicity, organic solvents can be distributed to various body parts and may require metabolic conversion to be excreted.[10]

## Conclusion

**Diisopentyl ether** (CAS 544-01-4) is a versatile solvent with significant applications in chemical synthesis, industrial processes, and pharmaceutical development. Its well-characterized physicochemical properties, combined with established synthesis routes like the Williamson ether synthesis, make it a valuable tool for researchers. However, its flammability and toxicity, particularly via inhalation, necessitate strict adherence to safety protocols. A thorough understanding of its properties and safe handling procedures is paramount for its effective and responsible use in scientific and industrial applications.

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